

An In-depth Technical Guide to 4-Bromo-4'-methylbiphenyl

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Bromo-4'-methylbiphenyl

Cat. No.: B1268054

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CAS Number: 50670-49-0

This technical guide provides a comprehensive overview of **4-Bromo-4'-methylbiphenyl**, a key intermediate in organic synthesis. The information is tailored for researchers, scientists, and professionals in drug development and materials science. This document covers its physicochemical properties, synthesis protocols, spectroscopic characterization, applications, and safety information.

Physicochemical Properties

4-Bromo-4'-methylbiphenyl is a solid at room temperature, appearing as a white to yellow or orange powder or crystalline solid.^[1] It is an aromatic compound belonging to the biphenyl family, characterized by a bromine atom and a methyl group attached to the biphenyl structure.^[2]

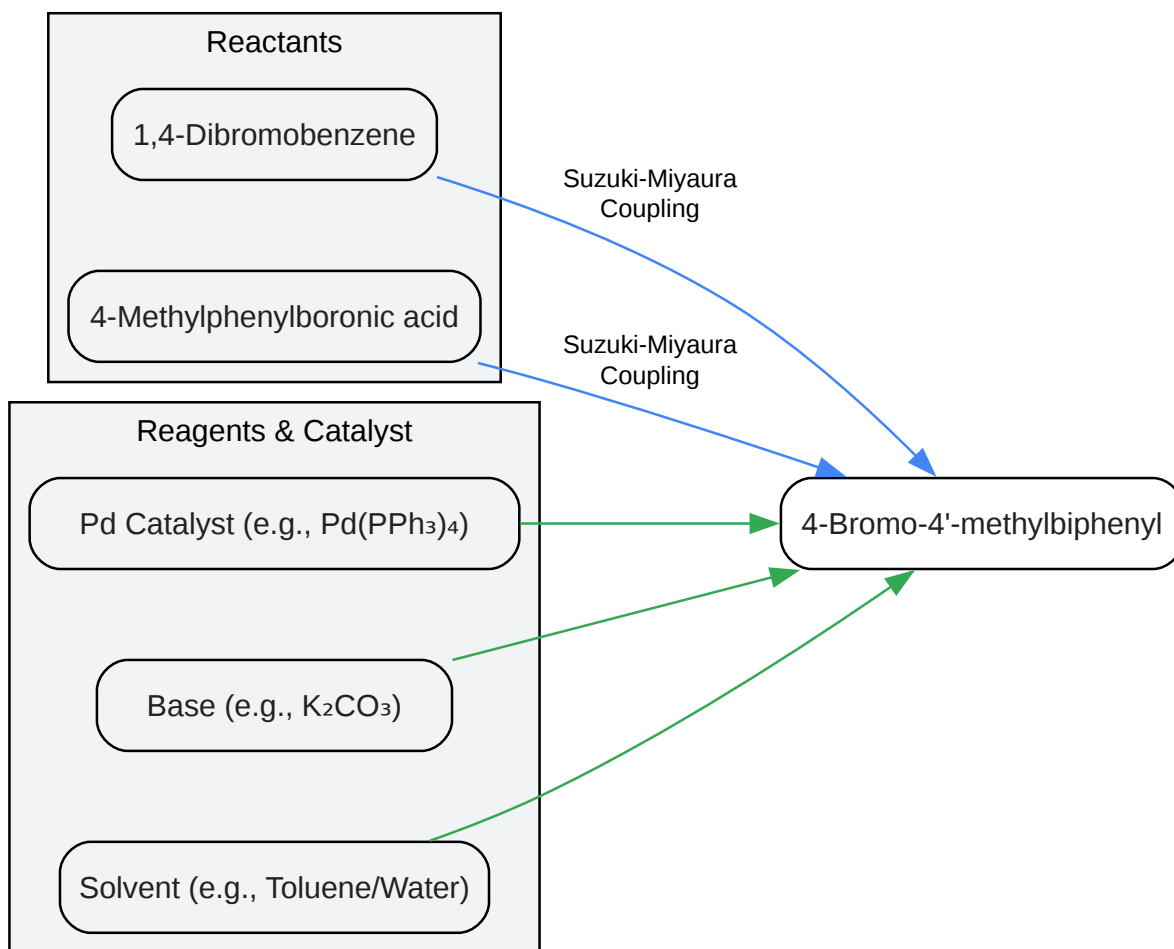
Property	Value	Reference(s)
CAS Number	50670-49-0	[1]
Molecular Formula	C ₁₃ H ₁₁ Br	[1]
Molecular Weight	247.13 g/mol	[1]
Melting Point	131-136 °C	[3]
Boiling Point	314-315 °C	[3]
Density	1.320±0.06 g/cm ³ (Predicted)	[3]
Appearance	White to yellow/orange powder/crystal	[1]
Solubility	Slightly soluble in water	[3]
InChI	InChI=1S/C13H11Br/c1-10-2-4-11(5-3-10)12-6-8-13(14)9-7-12/h2-9H,1H3	[1]
SMILES	<chem>Cc1ccc(cc1)c1ccc(cc1)Br</chem>	[2]

Synthesis and Mechanism

The most common and efficient method for the synthesis of **4-Bromo-4'-methylbiphenyl** is the Suzuki-Miyaura cross-coupling reaction.[4] This reaction involves the palladium-catalyzed coupling of an aryl halide with an arylboronic acid in the presence of a base.[4]

Suzuki-Miyaura Coupling Reaction

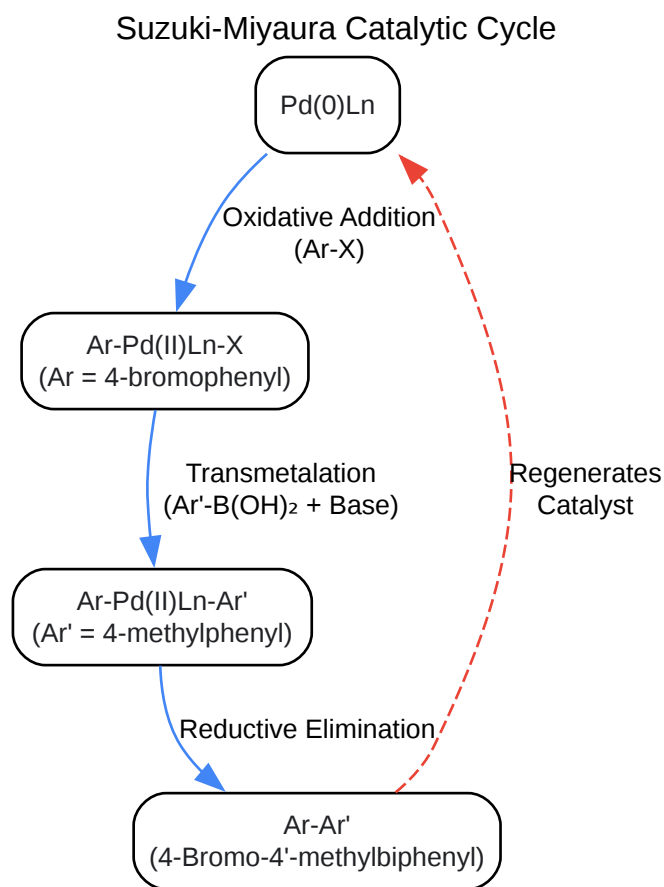
A plausible synthetic route involves the reaction of 1,4-dibromobenzene with 4-methylphenylboronic acid.



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Synthesis of **4-Bromo-4'-methylbiphenyl** via Suzuki-Miyaura Coupling.

The catalytic cycle for this reaction is a well-established mechanism in organometallic chemistry.



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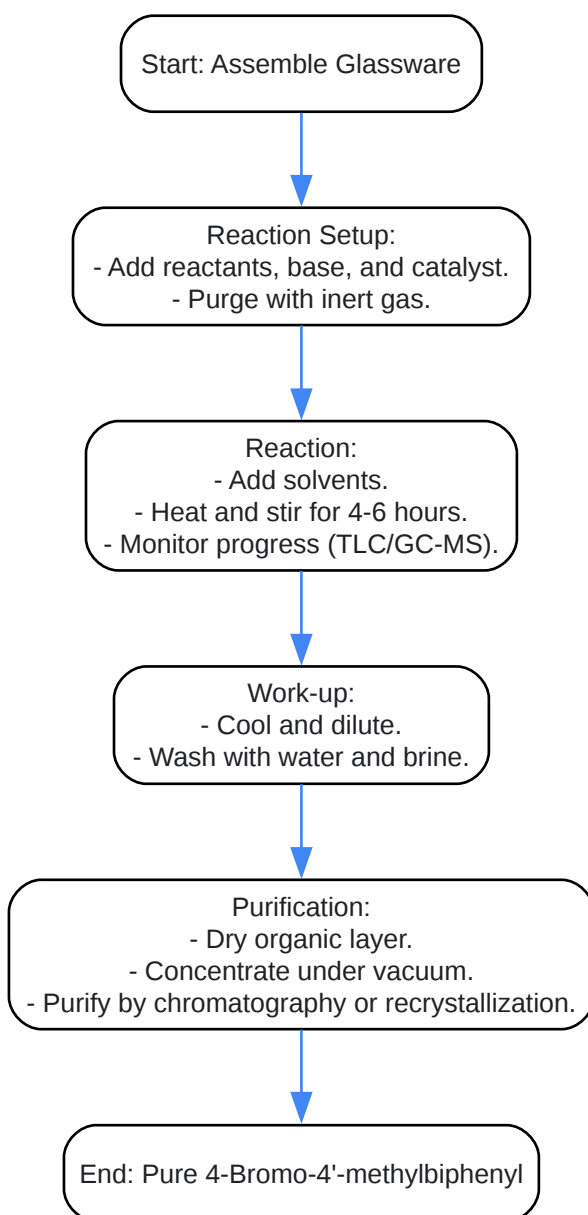
Catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.

Experimental Protocol: Suzuki-Miyaura Coupling

This protocol is a general guideline for the synthesis of **4-Bromo-4'-methylbiphenyl**.

- Reaction Setup:
 - To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 1,4-dibromobenzene (1.0 mmol), 4-methylphenylboronic acid (1.2 mmol), and a base such as potassium carbonate (2.0 mmol).
 - Add the palladium catalyst, for example, Tetrakis(triphenylphosphine)palladium(0) ($\text{Pd(PPh}_3)_4$, 0.02 mmol).
 - Evacuate and backfill the flask with an inert gas (e.g., Nitrogen or Argon) three times.

- Reaction Execution:
 - Add a solvent system, such as a mixture of toluene (10 mL) and deionized water (2 mL), via syringe.
 - Heat the reaction mixture to 90 °C and stir vigorously for 4-6 hours.
 - Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).[\[4\]](#)
- Work-up and Purification:
 - Once the reaction is complete, cool the mixture to room temperature.
 - Dilute the mixture with an organic solvent like ethyl acetate (20 mL) and transfer it to a separatory funnel.
 - Wash the organic layer with water (2 x 15 mL) and then with brine (15 mL).[\[4\]](#)
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
 - The crude product can be purified by flash column chromatography on silica gel or by recrystallization from a suitable solvent (e.g., ethanol/water) to yield pure **4-Bromo-4'-methylbiphenyl**.[\[4\]](#)



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General experimental workflow for the synthesis of **4-Bromo-4'-methylbiphenyl**.

Spectroscopic Characterization

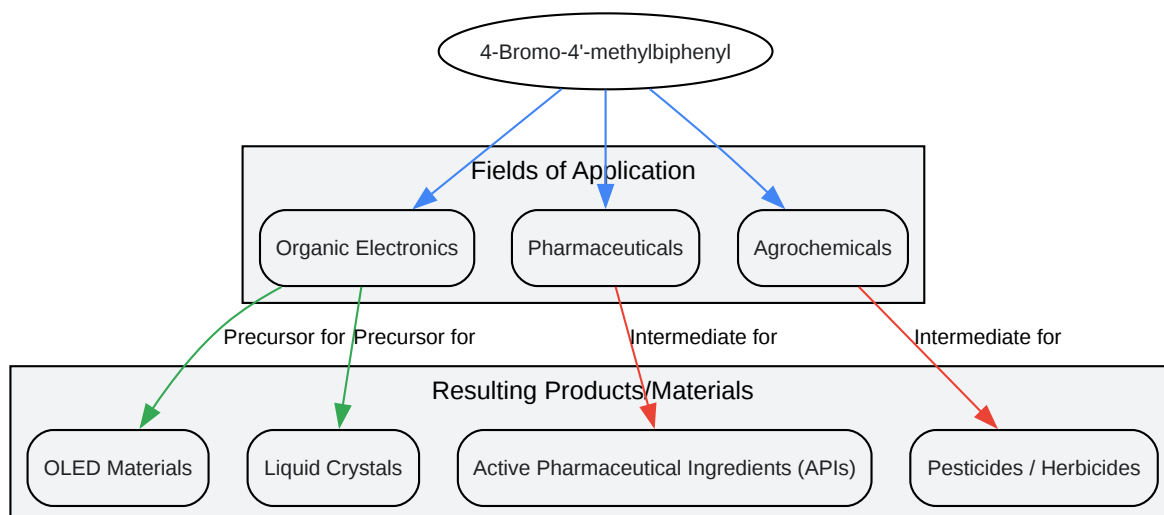
The structure of **4-Bromo-4'-methylbiphenyl** can be confirmed using various spectroscopic techniques. The following table summarizes the predicted ^1H and ^{13}C NMR chemical shifts.

Predicted Spectroscopic Data	
¹ H NMR	Predicted Chemical Shift (ppm)
Methyl Protons (-CH ₃)	~2.4
Aromatic Protons (ring with -CH ₃)	7.2-7.5 (multiplet)
Aromatic Protons (ring with -Br)	7.4-7.6 (multiplet)
¹³ C NMR	Predicted Chemical Shift (ppm)
Methyl Carbon (-CH ₃)	~21
Brominated Aromatic Carbon (C-Br)	~121
Aromatic Carbons	126-141

Applications

4-Bromo-4'-methylbiphenyl is a versatile intermediate primarily used as a building block in the synthesis of more complex molecules.^[2] Its biphenyl core is a common structural motif in various functional materials and biologically active compounds.

- **Organic Electronics:** It serves as a precursor for the synthesis of materials used in Organic Light-Emitting Diodes (OLEDs) and liquid crystals.^[5] The biphenyl structure provides a rigid and electronically conjugated scaffold, which is crucial for efficient charge transport.^[5]
- **Pharmaceuticals and Agrochemicals:** The compound is an important intermediate in the development of new pharmaceutical drugs and agrochemicals.^[2]



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Major applications of **4-Bromo-4'-methylbiphenyl** as a synthetic intermediate.

Safety and Handling

4-Bromo-4'-methylbiphenyl is considered hazardous and should be handled with appropriate personal protective equipment (PPE) in a well-ventilated area.

Safety Information

GHS Hazard Statements	H315: Causes skin irritation.[6] H318: Causes serious eye damage.[6] H302: Harmful if swallowed.[6] H413: May cause long lasting harmful effects to aquatic life.[6]
Precautionary Statements	P264: Wash hands thoroughly after handling.[6] P270: Do not eat, drink or smoke when using this product.[6] P280: Wear protective gloves/protective clothing/eye protection/face protection.[6] P273: Avoid release to the environment.[6] P301+P317: IF SWALLOWED: Get medical help.[6] P305+P354+P338: IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
Personal Protective Equipment	Safety goggles with side-shields, protective gloves, and appropriate clothing to prevent skin exposure.[6] Use a full-face respirator if exposure limits are exceeded.[6]
First Aid Measures	If inhaled: Move to fresh air. If breathing is difficult, give oxygen.[6] On skin contact: Wash off with soap and plenty of water.[6] On eye contact: Rinse with pure water for at least 15 minutes.[6] If swallowed: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[6]

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Bromo-4'-methylbiphenyl]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268054#4-bromo-4-methylbiphenyl-cas-number-50670-49-0]

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